

Safe handling and disposal of butylcyclohexane in the lab.

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Compound of Interest

Compound Name: Butylcyclohexane

Cat. No.: B157738

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Technical Support Center: Butylcyclohexane

This technical support center provides guidance on the safe handling and disposal of **butylcyclohexane** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals.

Troubleshooting Guides

This section addresses specific issues that may arise during experiments involving **butylcyclohexane**.

Issue: I smell a strong solvent odor while working with **butylcyclohexane**.

- Possible Cause: Inadequate ventilation or a potential leak. **Butylcyclohexane** is a flammable liquid with vapors that can form explosive mixtures with air.^{[1][2]}
- Solution:
 - Immediately ensure that your fume hood sash is at the appropriate height and the ventilation system is functioning correctly.
 - Check all containers and apparatus for any signs of leaks.
 - If the odor persists and you cannot identify the source of a minor leak, evacuate the immediate area and inform your supervisor or lab safety officer.

- For any work with **butylcyclohexane**, always ensure you are in a well-ventilated area.[\[1\]](#)
[\[2\]](#)

Issue: I accidentally splashed a small amount of **butylcyclohexane** on my gloved hand.

- Possible Cause: Accidental contact during handling or transfer.
- Solution:
 - Immediately remove the contaminated glove, avoiding contact with your skin.
 - Wash your hands thoroughly with soap and water.[\[1\]](#)[\[2\]](#)
 - Dispose of the contaminated glove in the designated hazardous waste container.[\[2\]](#)[\[3\]](#)
 - Always inspect gloves for any signs of degradation or puncture before use.[\[2\]](#)[\[4\]](#)

Issue: A small spill of **butylcyclohexane** (less than 100 mL) has occurred on the lab bench.

- Possible Cause: Accidental spillage during transfer or reaction setup.
- Solution:
 - Alert others in the immediate vicinity of the spill.[\[5\]](#)[\[6\]](#)
 - If any open flames or ignition sources are nearby, extinguish them immediately.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[1\]](#)[\[7\]](#)
 - Contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.[\[1\]](#)[\[7\]](#)
 - Using non-sparking tools, carefully collect the absorbed material and place it in a clearly labeled, sealed container for hazardous waste disposal.[\[1\]](#)[\[2\]](#)[\[8\]](#)
 - Clean the spill area with soap and water.[\[5\]](#)[\[7\]](#)

- Dispose of all contaminated materials, including gloves and absorbent pads, as hazardous waste.^{[2][3]}

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **butylcyclohexane**?

A1: **Butylcyclohexane** is a flammable liquid and vapor.^{[1][2]} Its vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.^{[1][2]} It is incompatible with strong oxidizing agents.^{[1][2]}

Q2: What Personal Protective Equipment (PPE) is required when handling **butylcyclohexane**?

A2: When handling **butylcyclohexane**, you must wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and a lab coat or other protective clothing to prevent skin exposure.^{[1][4][9]}

Q3: How should I properly store **butylcyclohexane** in the lab?

A3: Store **butylcyclohexane** in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2]} Keep it away from heat, sparks, open flames, and other ignition sources.^{[1][2]} It should be stored in a designated flammables area.^{[1][2]}

Q4: What is the correct procedure for disposing of **butylcyclohexane** waste?

A4: **Butylcyclohexane** waste is classified as hazardous and must be disposed of in accordance with local, state, and federal regulations.^{[2][3]} Collect waste in a suitable, closed, and properly labeled container.^[1] Do not dispose of it down the drain or with regular trash.^{[1][3]} Arrange for pickup by your institution's hazardous waste management group.

Q5: What should I do in case of accidental eye contact with **butylcyclohexane**?

A5: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.^{[1][2]} Seek immediate medical attention.^{[1][2]} Eyewash stations should be readily accessible in areas where **butylcyclohexane** is handled.^{[1][2]}

Q6: What are the first aid measures for skin contact with **butylcyclohexane**?

A6: If **butylcyclohexane** comes into contact with your skin, immediately take off all contaminated clothing and rinse the affected skin area with water or shower.[1][2] Wash the area with soap and plenty of water.[1][2] Seek medical attention if irritation develops or persists.[1][2]

Q7: What type of fire extinguisher should be used for a **butylcyclohexane** fire?

A7: For a fire involving **butylcyclohexane**, use carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1][2] Water spray can be used to cool closed containers.[1][2]

Quantitative Data

Property	Value
Molecular Formula	C ₁₀ H ₂₀
CAS Number	1678-93-9
Appearance	Colorless liquid
Boiling Point	180.90 °C @ 760.00 mm Hg[10]
Melting Point	-74.70 °C @ 760.00 mm Hg[10]
Flash Point	41.11 °C (106.00 °F) TCC[10]
Specific Gravity	0.800 to 0.802 @ 20.00 °C[10]
Vapor Pressure	1.310 mmHg @ 25.00 °C[10]
Water Solubility	1.143 mg/L @ 25 °C (estimated)[10]

Experimental Protocols

Protocol: Use of **Butylcyclohexane** as a Solvent for a Grignard Reaction

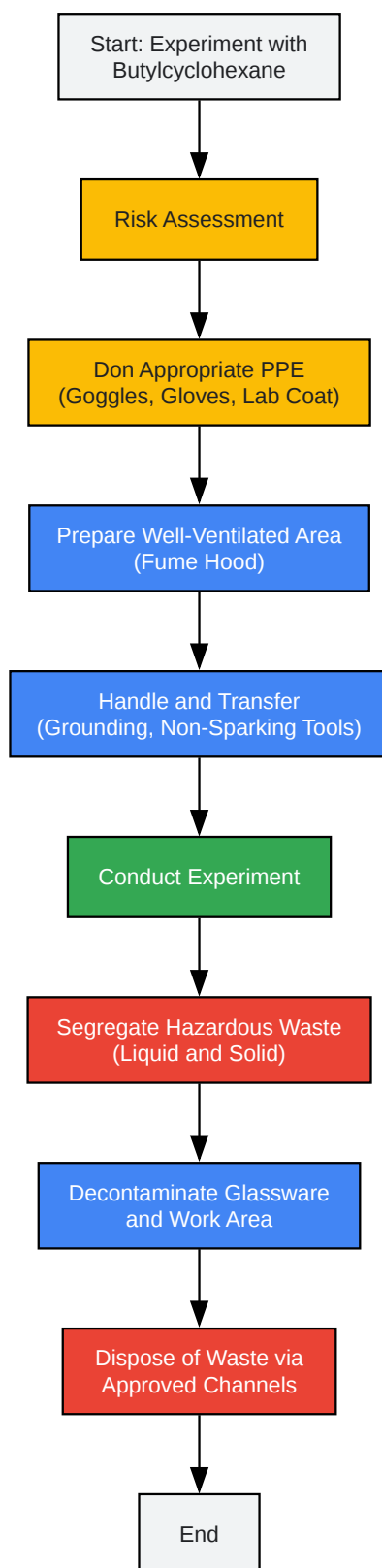
This protocol outlines the safe use of **butylcyclohexane** as a solvent in a Grignard reaction.

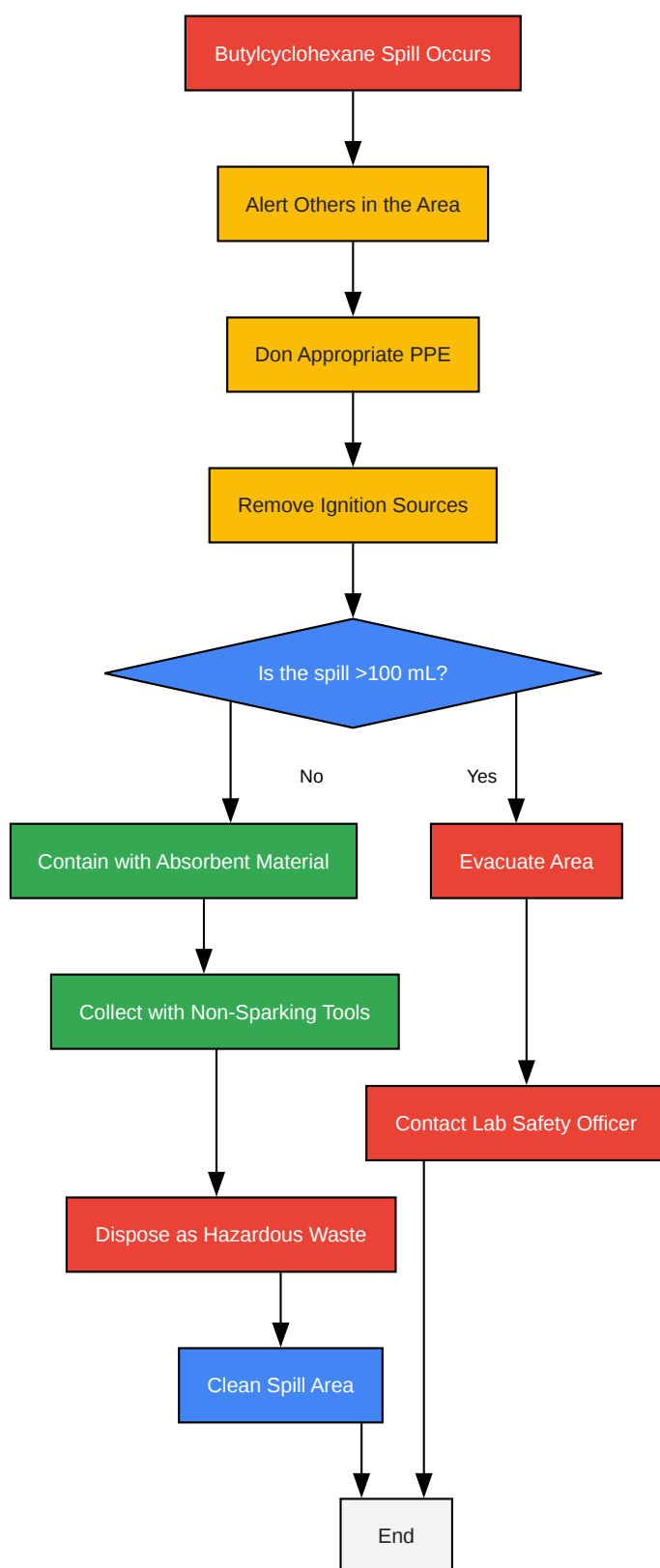
- Preparation and Precautionary Measures:
 - Conduct a thorough risk assessment for the entire experimental procedure.

- Ensure a certified chemical fume hood is available and functioning correctly.
- Verify that a safety shower and eyewash station are accessible and unobstructed.[1][2]
- Have an appropriate fire extinguisher (Class B: CO2 or dry chemical) readily available.[1][2]
- Prepare a spill kit with absorbent material suitable for flammable liquids.[7]
- Personal Protective Equipment (PPE):
 - Wear safety goggles with side shields or a face shield.[1]
 - Wear a flame-resistant lab coat.
 - Wear chemical-resistant gloves (inspect for integrity before use).[4]
- Experimental Setup:
 - All glassware must be oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon) to prevent quenching of the Grignard reagent.
 - Set up the reaction apparatus within the chemical fume hood.
 - Ensure all containers, including the reaction vessel and receiving equipment, are properly grounded and bonded to prevent static discharge.[1][2][3]
- Handling and Transfer of **Butylcyclohexane**:
 - Measure and transfer the required volume of **butylcyclohexane** within the fume hood.
 - Use non-sparking tools for any manipulations.[1][2]
 - Keep the primary container of **butylcyclohexane** tightly closed when not in use.[1][2]
 - Avoid heating the reaction using an open flame. Use a heating mantle or an oil bath with appropriate temperature controls.
- Running the Reaction:

- Perform all additions of reagents slowly to control the reaction rate and temperature.
- Maintain a gentle reflux if required, ensuring the condenser is functioning efficiently to prevent the escape of solvent vapors.
- Work-up and Waste Handling:
 - After the reaction is complete, cool the apparatus to room temperature before quenching.
 - Quench the reaction carefully by slowly adding a suitable reagent (e.g., saturated ammonium chloride solution) in an ice bath.
 - Collect all liquid waste containing **butylcyclohexane** in a designated, properly labeled hazardous waste container.[\[2\]](#)[\[3\]](#)
 - Do not pour any waste down the sanitary sewer.[\[1\]](#)
- Decontamination and Cleanup:
 - Rinse all glassware that was in contact with **butylcyclohexane** with a small amount of a suitable solvent (e.g., acetone) and collect the rinsate in the hazardous waste container.
 - Wipe down the work area in the fume hood.
 - Dispose of all contaminated materials (e.g., gloves, weighing paper) in the solid hazardous waste stream.

Visualizations





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